Application Notes and Protocols for PHTPP-1304 in Western Blot Experiments

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Compound of Interest

Compound Name:	*PHTPP-1304*
Cat. No.:	*B15613947*

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Introduction

PHTPP-1304 is a potent and specific autophagy-targeting chimera (AUTOTAC) designed for the targeted degradation of Estrogen Receptor Beta (ERβ). Unlike its parent compound, PHTPP, which acts as an ERβ antagonist, **PHTPP-1304** facilitates the removal of the ERβ protein through the cellular autophagy pathway.[1][2][3] This is achieved by **PHTPP-1304**'s bifunctional nature, allowing it to bind to both ERβ and the autophagy receptor p62/SQSTM1, thereby inducing the self-oligomerization of p62 and subsequent engulfment of the ERβ protein into autophagosomes for lysosomal degradation.[1][2] The degradation of ERβ can have significant effects on downstream signaling pathways, including the PI3K/Akt and MAPK/ERK pathways.[1]

Western blotting is an indispensable technique for validating the efficacy of **PHTPP-1304** by quantifying the reduction in ERβ protein levels. Furthermore, it allows for the investigation of the compound's impact on key signaling proteins, such as the phosphorylation status of Akt and ERK, providing a deeper understanding of its mechanism of action. This document

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provides a detailed protocol for utilizing **PHTPP-1304** in a Western blot experiment to monitor ERβ degradation and its effects on associated signaling pathways.

Mechanism of Action: **PHTPP-1304** Signaling Pathway

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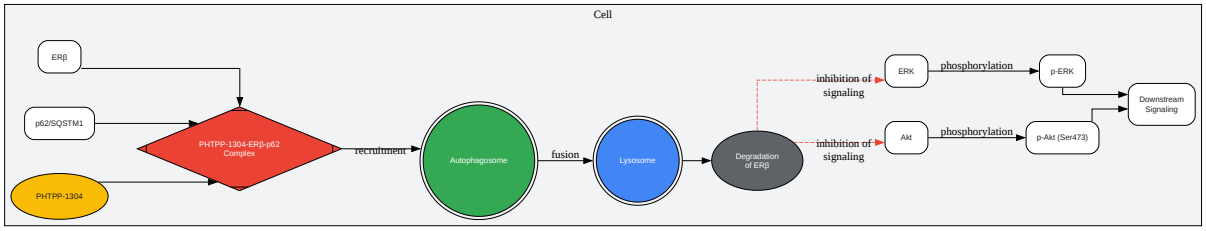

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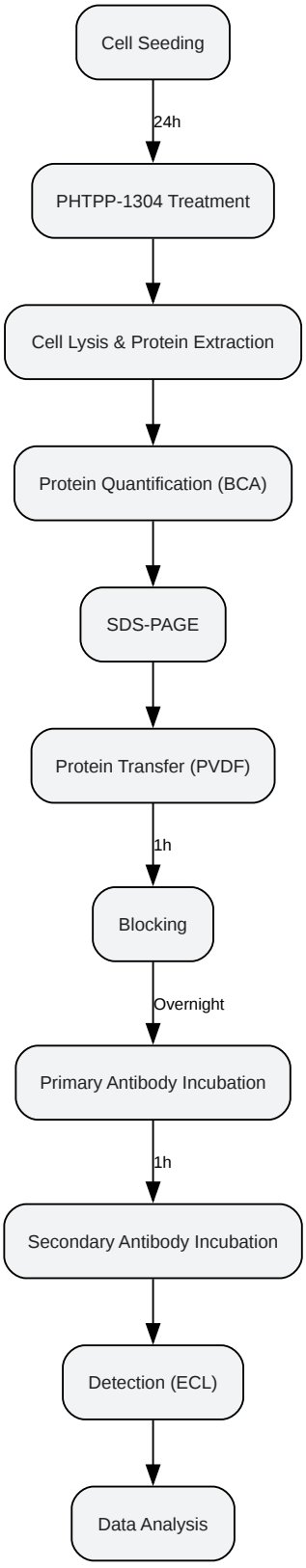

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